

Gas chromatography-mass spectrometry (GC-MS) of jasmine volatiles

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Compound of Interest

Compound Name: *Jasminine*

Cat. No.: *B1672799*

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An in-depth analysis of the volatile compounds in jasmine is crucial for quality control in the fragrance and food industries, as well as for research in phytochemistry and drug development. Gas chromatography-mass spectrometry (GC-MS) stands as a premier analytical technique for separating, identifying, and quantifying these complex volatile profiles.^{[1][2][3]} The methods employed for extraction and analysis can vary significantly depending on the research goal, from capturing the ephemeral scent of a live flower to characterizing the composition of a commercially produced essential oil.

This document provides detailed application notes and protocols for the GC-MS analysis of jasmine volatiles, tailored for researchers, scientists, and professionals in drug development.

Application Notes

The analysis of jasmine volatiles by GC-MS has several key applications:

- **Aroma Profiling and Quality Control:** The characteristic fragrance of jasmine is composed of hundreds of volatile organic compounds (VOCs).^[4] GC-MS is used to create a chemical fingerprint of the aroma profile. This is essential for the quality control of jasmine tea, perfumes, and essential oils, ensuring authenticity and detecting adulteration.^{[5][6]} Key aroma compounds often include benzyl acetate, linalool, (E,E)- α -farnesene, and methyl anthranilate.^{[7][8]}
- **Phytochemical Investigation:** GC-MS analysis allows for the identification of a wide array of bioactive compounds within jasmine extracts.^[2] Studies have identified dozens of

compounds, including esters, alcohols, terpenes, aldehydes, and ketones.[9][10] This information is valuable for understanding the plant's biochemistry and exploring potential medicinal applications.[1][2]

- **Comparative Studies:** Researchers use GC-MS to compare the volatile profiles of different jasmine species (e.g., *Jasminum sambac*, *Jasminum grandiflorum*), cultivars, or samples processed under different conditions (e.g., scenting process for jasmine tea).[7][10] These comparisons can help in selecting specific species for commercial cultivation or in optimizing processing techniques.[10]
- **Bioactivity Screening:** The identified compounds can be investigated for various biological activities, such as antimicrobial, antioxidant, and anti-inflammatory properties, which is of particular interest to drug development professionals.[2][11]

Quantitative Data on Jasmine Volatiles

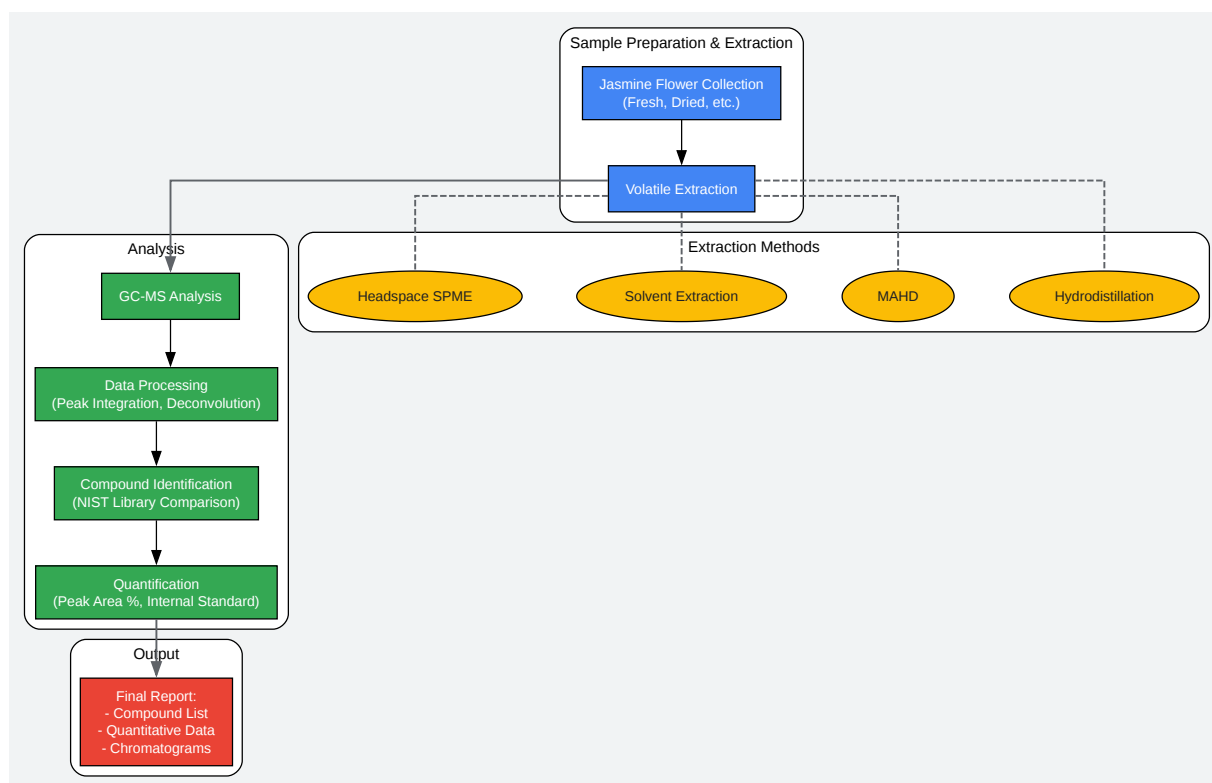
The composition of jasmine volatiles can vary significantly between species. The following table summarizes the major volatile compounds identified in different *Jasminum* species through GC-MS analysis.

Compound	Class	J. sambac (%)	J. grandiflorum (%)	J. auriculatum (%)	J. multiflorum (%)	Reference
Linalool	Monoterpene	15.7	6.5	13.9	10.1	[7]
Benzyl acetate	Benzenoid	10.2	24.1	22.5	3.7	[7]
(3E,6E)- α -Farnesene	Sesquiterpene	28.1	14.2	16.8	26.5	[7]
Methyl anthranilate	Benzenoid	2.9	0.8	1.1	0.9	[7]
Indole	Indolic	2.5	11.4	-	0.7	[7]
Benzyl alcohol	Benzenoid	3.1	7.9	5.4	1.2	[7]
Jasmone	Jasmonate	-	2.9	0.7	2.1	[7]
2-Phenylthiolane	Thiolane	57.31	-	-	-	[1]
Cyclohexene, 3-ethenyl-	Terpenoid	25.91	-	-	-	[1]
Acetaldehyde	Aldehyde	12.70	-	-	-	[1]

Note: The relative percentages of compounds can vary based on the extraction method, geographical origin, and time of sample collection.

Experimental Workflows and Protocols

A generalized workflow for the GC-MS analysis of jasmine volatiles involves sample preparation and extraction, followed by chromatographic separation and mass spectrometric detection and analysis.



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Caption: General workflow for GC-MS analysis of jasmine volatiles.

Protocol 1: Headspace Solid-Phase Microextraction (HS-SPME) GC-MS

This method is ideal for analyzing the volatile compounds that contribute to the aroma of fresh or dried jasmine flowers and jasmine-scented tea without using solvents.[8]

1. Objective: To identify and quantify the key aroma compounds emitted from a sample.

2. Materials:

- Jasmine flowers or jasmine tea (3 g).[9]
- 20 mL headspace vials with screw caps and septa.
- SPME fiber assembly (e.g., 50/30 μ m DVB/CAR/PDMS).
- Heater-stirrer or water bath.
- GC-MS system.

3. Procedure:

- Weigh 3.0 g of the sample and place it into a 20 mL headspace vial.[12]
- For tea analysis, 150 mL of boiling water can be added to the sample in a flask, steeped for 5 minutes, and an aliquot of the infusion used for analysis.[9]
- Seal the vial and place it in a water bath or on a heater block equilibrated at a set temperature (e.g., 55°C) for a specified time (e.g., 20 min) to allow volatiles to equilibrate in the headspace.[12]
- Introduce the SPME fiber into the vial's headspace (without touching the sample) and expose it for a defined period (e.g., 30 min) to adsorb the volatiles.
- After extraction, immediately retract the fiber and insert it into the GC injector port for thermal desorption of the analytes onto the column.

Protocol 2: Solvent/Distillation Extraction GC-MS

This protocol is suited for a comprehensive analysis of the essential oil composition from jasmine flowers.

1. Objective: To extract and identify the full range of volatile and semi-volatile compounds from jasmine flowers.

2. Methods:

- Microwave-Assisted Hydrodistillation (MAHD): A modern and efficient method for extracting essential oils.[\[1\]](#)[\[13\]](#)
 - Fresh jasmine flowers are powdered.[\[1\]](#)
 - The powder is extracted with a solvent such as methanol.[\[1\]](#)[\[13\]](#)
 - The sample undergoes the MAHD process to obtain the essential oil.[\[1\]](#)
- Solvent Extraction: A traditional method using a solvent like hexane or methanol.[\[2\]](#)[\[14\]](#)
 - Dried and powdered jasmine flowers (50 g) are macerated in a solvent (e.g., 300 mL of 70% methanol) for several days.[\[2\]](#)
 - The extract is filtered, and the solvent is removed using a rotary evaporator to yield the concrete.[\[2\]](#)[\[14\]](#)
 - The resulting extract is dissolved in a suitable solvent (e.g., dichloromethane) for GC-MS analysis.[\[1\]](#)
- Clevenger Distillation:
 - Weigh 10 g of jasmine flowers into a round-bottom flask with 150 mL of distilled water.[\[11\]](#)
 - Perform distillation using a Clevenger-type apparatus for 2 hours to collect the essential oil.[\[11\]](#)

3. Sample Preparation for GC-MS:

- Dilute the obtained essential oil or extract in a suitable solvent (e.g., hexane or methanol) to a concentration of approximately 1 $\mu\text{L/mL}$.
- Inject 1 μL of the diluted sample into the GC-MS system.[\[2\]](#)

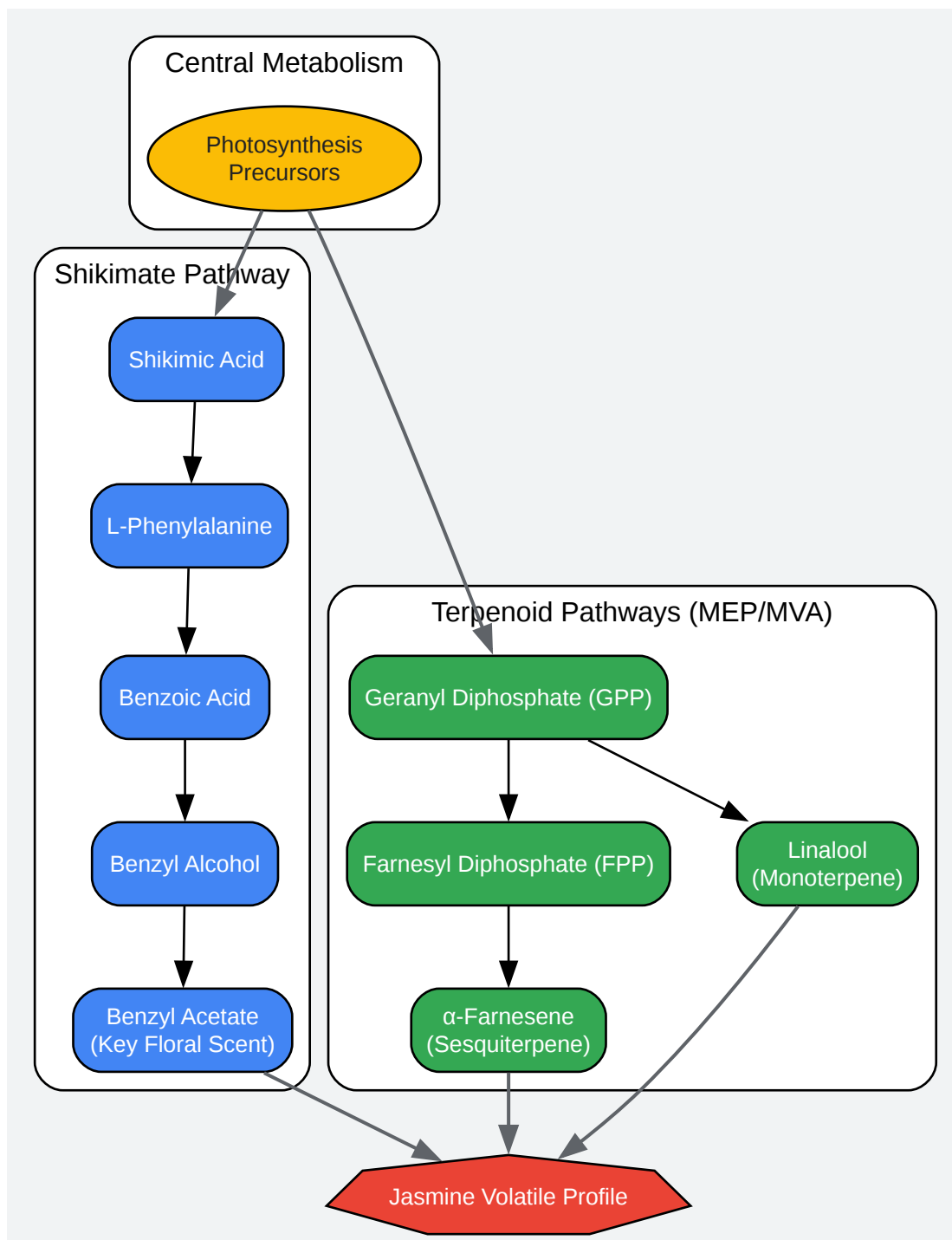
GC-MS Instrumental Parameters

The following table provides typical instrumental parameters for the GC-MS analysis of jasmine volatiles, which can be adapted based on the specific instrument and analytical goals.

Parameter	Setting	Reference
Gas Chromatograph	Agilent 7890B or similar	[5] [9]
Column	HP-5MS or DB-5MS (30 m x 0.25 mm x 0.25 μm)	[2] [12]
Carrier Gas	Helium (99.999% purity)	[1] [2]
Flow Rate	1.0 mL/min	[12]
Injector Temperature	240 - 250°C	[4] [12]
Injection Mode	Split (e.g., 1:40 or 1:60) or Splitless (for trace analysis)	[2] [12]
Oven Program	Initial: 40-60°C, hold 3-10 min; Ramp: 5-20°C/min to 240-280°C; Final Hold: 8-20 min	[1] [2] [12]
Mass Spectrometer	Agilent 5975C or 7000C Triple Quad	[2] [5]
Ionization Mode	Electron Impact (EI) at 70 eV	[2]
Ion Source Temp.	230 - 250°C	[2] [9]
Mass Range	m/z 35-550	-
Compound ID	Comparison of mass spectra with NIST/Wiley libraries	[1] [2]

Biosynthesis Pathway of Key Jasmine Volatiles

The fragrance of jasmine is a complex mixture of compounds derived from different biosynthetic pathways. Terpenoids like linalool and α -farnesene are synthesized via the MEP and MVA pathways, while benzenoids like benzyl acetate originate from the shikimic acid pathway.



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Caption: Simplified biosynthesis pathways of key jasmine volatiles.

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References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. ukaazpublications.com [ukaazpublications.com]
- 3. jetir.org [jetir.org]
- 4. Essential oil Analysis of FT-IR and GC-MS Studies of Jasminum Grandiflorum, Jasminum sambac and Polianthus tuberosa flowers – Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- 5. nuskin.com [nuskin.com]
- 6. researchgate.net [researchgate.net]
- 7. Inter-specific variation in headspace scent volatiles composition of four commercially cultivated jasmine flowers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Variation in the Aroma Composition of Jasmine Tea with Storage Duration - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. jnsbm.org [jnsbm.org]
- 12. Comparison of Volatiles in Different Jasmine Tea Grade Samples Using Electronic Nose and Automatic Thermal Desorption-Gas Chromatography-Mass Spectrometry Followed by Multivariate Statistical Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Analysis of bioactive compounds for Jasmine flower via Gas chromatography-mass spectrometry (GC-MS) | Malaysian Journal of Fundamental and Applied Sciences [mjfas.utm.my]

- 14. Qualitative Analysis of Chemical Components of Jasminum Sambac and Rosa Damascena by Gas Chromatography-Mass Spectrometry and Its Influences on E-nose to Classify Odour [pubs.sciepub.com]
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